Application Note: Chemoproteomic Profiling & Target Deconvolution using 3-Ethynyl-1-methylindazole

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Compound of Interest

Compound Name:	*3-Ethynyl-1-methylindazole*
CAS No.:	*58536-59-7*
Cat. No.:	*B1625697*

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Executive Summary

3-Ethynyl-1-methylindazole (3-EMI) serves as a dual-function molecular probe. Structurally, the indazole core acts as an ATP-competitive pharmacophore capable of binding diverse kinase active sites (e.g., PI3K, Aurora Kinases).[1] Functionally, the 3-ethynyl group (terminal alkyne) acts as a sterically unobtrusive bioorthogonal handle.[1]

Unlike bulky fluorophores or biotin tags that can disrupt ligand binding, the small ethynyl group allows the molecule to permeate cells and bind targets with native-like affinity.[1] Subsequent Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)—"Click Chemistry"—enables the conjugation of reporter tags (Biotin-Azide or Fluorophore-Azide) for target enrichment and identification via Mass Spectrometry (MS).[1]

Key Applications

- Target Deconvolution: Identifying unknown off-target kinases bound by indazole-based drugs.[1]

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- Selectivity Profiling: Assessing the proteome-wide selectivity of indazole fragments.
- Fragment-Based Drug Discovery (FBDD): Using the alkyne handle to generate "Click Libraries" (triazole analogs) for Structure-Activity Relationship (SAR) expansion.

Mechanism of Action: The "Clickable" Pharmacophore[1]

The workflow relies on the principle of Activity-Based Protein Profiling (ABPP) or Affinity-Based Proteomics.[1]

- In Situ Binding: 3-EMI is incubated with live cells or lysates. It occupies the ATP-binding pockets of specific kinases.[1]
- Bioorthogonal Ligation: A reporter molecule containing an azide group (e.g., Biotin-N3) is introduced along with a copper catalyst.
- Covalent Capture: The alkyne on 3-EMI reacts with the azide to form a stable 1,2,3-triazole linkage.[1]
- Enrichment: The biotinylated complex is pulled down using streptavidin beads and analyzed via LC-MS/MS.

Critical Consideration: Reversible vs. Irreversible Binding[1]

- Challenge: 3-EMI is typically a reversible binder.[1] Standard washing steps during enrichment can strip the probe from the protein before the click reaction secures it, or the click reaction itself (which often requires protein denaturation) may disrupt the complex.[1]
- Solution (Photo-Affinity Labeling): For direct pull-down, 3-EMI is often used as a scaffold to synthesize Photo-Affinity Probes (PAL) containing a diazirine group.[1]
- Solution (Competitive ABPP): Alternatively, 3-EMI is used as a competitor against a broad-spectrum covalent probe (e.g., Kinase-Active Site Probe).[1] If 3-EMI binds a target, it prevents the covalent probe from labeling it, resulting in a loss of signal in MS.[1]

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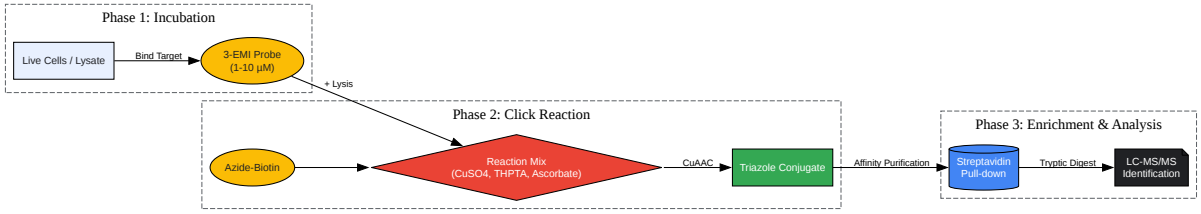
The protocol below focuses on the Direct Click Labeling workflow, assuming the user has either cross-linked the sample or is performing "In Lysate" labeling where equilibrium is maintained until the click reaction.

Experimental Workflow Diagram



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Caption: Workflow for proteomic profiling using **3-Ethynyl-1-methylindazole**. The alkyne probe binds targets, is conjugated to biotin via CuAAC, and enriched for identification.[1]

Detailed Protocol: Lysate-Based Click Labeling[1]

This protocol is optimized for labeling kinase targets in cell lysates.

Reagents Required

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Reagent	Concentration (Stock)	Role
3-Ethynyl-1-methylindazole	10 mM in DMSO	Affinity Probe (Alkyne)
Biotin-PEG3-Azide	5 mM in DMSO	Reporter Tag
$CuSO_4$ (Copper II Sulfate)	50 mM in H_2O	Catalyst Source
THPTA Ligand	100 mM in H_2O	Copper Stabilizer (Protects Protein)
Sodium Ascorbate	100 mM in H_2O	Reducing Agent (Freshly Prepared)
Lysis Buffer	PBS, 1% NP-40, Protease Inhibitors	Avoid Tris buffers (Interferes with Cu)

Step-by-Step Methodology

Step 1: Sample Preparation & Probe Incubation[1]

- Harvest Cells: Collect

  cells (e.g., HeLa, Jurkat). Wash 2x with cold PBS.

- Lysis: Resuspend in 500 µL Lysis Buffer (PBS based). Sonicate briefly on ice. Centrifuge at 14,000 x g for 10 min. Collect supernatant.

- Protein Normalization: Adjust protein concentration to 1-2 mg/mL.

- Incubation:

  - Aliquot lysate into 100 µL samples.

  - Add 3-EMI to a final concentration of 1, 5, and 10 µM.[1]

  - Control: Add DMSO only to one sample.

  - Competition Control (Optional): Pre-incubate with 100 µM of a known parent inhibitor (e.g., Indazole without alkyne) for 30 min before adding 3-EMI.

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- Incubate for 1 hour at Room Temperature (RT) with gentle rotation.

Step 2: The Click Reaction (CuAAC)

Scientific Integrity Note: Premixing the Copper and Ligand is crucial to prevent Cu(I)-induced protein oxidation/precipitation.[1]

- Prepare Click Mix (Master Mix): Mix reagents in the following order (per reaction):
  - 0.5 µL THPTA (100 mM stock) → Final: 0.5 mM
  - 1.0 µL $CuSO_4$ (50 mM stock) → Final: 0.5 mM
  - Vortex to complex the copper.
  - 1.0 µL Biotin-Azide (5 mM stock) → Final: 50 µM
  - 2.0 µL Sodium Ascorbate (100 mM stock) → Final: 2 mM
- Reaction: Add the Click Mix to each lysate sample.
- Incubation: Vortex gently and incubate for 1 hour at RT in the dark.

Step 3: Protein Precipitation & Washing

Purpose: Remove unreacted probe and click reagents.

- Add cold Acetone (4x volume) or Methanol/Chloroform to the reaction.
- Incubate at -20°C for 1 hour (or overnight).
- Centrifuge at 15,000 x g for 15 min at 4°C. Discard supernatant.
- Wash pellet 2x with cold Methanol. Air dry briefly.

Step 4: Enrichment & Analysis[1]

- Resolubilization: Dissolve pellet in 1% SDS / PBS (sonicate if necessary).
- Pull-down: Add Streptavidin-Agarose beads (washed). Incubate 2 hours at RT.

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- Wash Beads: Wash aggressively (1% SDS, then PBS, then Water) to remove non-specific binders.
- Elution/Digestion: Perform on-bead tryptic digestion for MS analysis.

Data Analysis & Interpretation

When analyzing Mass Spectrometry data, compare the Enrichment Ratio between the Probe Sample and the DMSO Control.[1]

Target Class	Expected Result (Probe Sample)	Expected Result (Competition Control)	Interpretation
Specific Target	High Intensity	Low Intensity	3-EMI binds specifically to the active site.
Non-Specific	High Intensity	High Intensity	"Sticky" protein; binds bead or background.
Background	Low/None	Low/None	No interaction.

Structural Insights (SAR)

If 3-EMI enriches kinases like PI3K, Aurora A, or JNK3, it confirms the indazole core's affinity.[1] The ethynyl group at the C-3 position mimics the steric bulk of a methyl or chloro group found in drugs like Axitinib or Pazopanib, validating its use as a faithful probe.[1]

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